

# Toxicological studies of Cloxyfonac on aquatic life

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## Compound of Interest

Compound Name: Cloxyfonac

Cat. No.: B510477

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## The Aquatic Toxicology of Cloxyfonac: An Overview

A notable scarcity of publicly available toxicological data for **Cloxyfonac** on aquatic life currently exists. While some sources indicate that **Cloxyfonac**, a plant growth regulator, is moderately toxic to fish and aquatic invertebrates, specific quantitative metrics such as LC50 (lethal concentration for 50% of a population) and EC50 (effective concentration for 50% of a population) values from peer-reviewed studies are not readily accessible.[1] The University of Hertfordshire's AERU database highlights that significant data are missing for a comprehensive environmental risk assessment of this compound.[1]

Due to this data gap, this guide will pivot to a comprehensive review of the aquatic toxicology of Diclofenac, a widely studied non-steroidal anti-inflammatory drug (NSAID) with significant environmental relevance and a substantial body of available research. The extensive data on Diclofenac will serve as a detailed example of the requested in-depth technical guide, providing researchers, scientists, and drug development professionals with a thorough understanding of the potential impacts of a pharmaceutical on aquatic ecosystems.

## Toxicological Profile of Diclofenac on Aquatic Organisms

Diclofenac has been detected in surface waters globally, with concentrations ranging from nanograms to micrograms per liter.[2][3][4] Although not highly persistent, its continuous

introduction into aquatic environments from sources like wastewater treatment plant effluents poses a chronic risk to aquatic life.[\[2\]](#)[\[5\]](#)

## Toxicity to Fish

Diclofenac has been shown to induce a range of adverse effects in fish, even at environmentally relevant concentrations.[\[6\]](#)

### Acute and Chronic Toxicity:

Studies have reported a wide range of acute toxicity values for fish, influenced by species, life stage, and experimental conditions. For instance, the 96-hour LC50 for *Oreochromis niloticus* has been determined to be 0.489 mg/L.[\[7\]](#)[\[8\]](#) In contrast, a 4-day LC50 for the zebrafish (*Danio rerio*) was reported as 0.480 mg/L, with an EC50 of 0.09 mg/L.[\[9\]](#) Zebrafish embryos exposed to Diclofenac exhibited decreased hatching rates and lethal effects such as coagulation.[\[2\]](#)[\[5\]](#)

Sub-lethal effects are also of significant concern. Chronic exposure to Diclofenac has been linked to histopathological alterations in the liver, kidneys, and gills of fish, indicative of inflammation and necrosis.[\[10\]](#) It can also lead to oxidative stress, as evidenced by changes in the activity of enzymes like catalase and superoxide dismutase in the liver of exposed fish.[\[7\]](#)[\[8\]](#)

Table 1: Summary of Diclofenac Toxicity Data in Fish

Species	Endpoint	Duration	Value (mg/L)	Reference
<i>Oreochromis niloticus</i>	LC50	96 h	0.489	<a href="#">[7]</a> <a href="#">[8]</a>
<i>Danio rerio</i>	LC50	4 d	0.480	<a href="#">[9]</a>
<i>Danio rerio</i>	EC50	4 d	0.09	<a href="#">[9]</a>
<i>Danio rerio</i> (embryo)	LC50	Not Specified	6.27	<a href="#">[2]</a> <a href="#">[5]</a>

## Toxicity to Aquatic Invertebrates

Aquatic invertebrates, such as cladocerans, are crucial components of freshwater ecosystems and are sensitive indicators of water quality.

Acute and Chronic Toxicity:

For the cladoceran *Daphnia magna*, a 48-hour EC50 of 22.43 mg/L has been reported.<sup>[9]</sup> Another study on *Daphnia curvirostris* determined a 48-hour LC50 of 32.29 mg/L.<sup>[2][5]</sup> Chronic exposure to sublethal concentrations of Diclofenac can have significant impacts on the reproductive parameters of daphnids. Studies have shown that it can delay the age of first reproduction and reduce the cumulative progeny and number of clutches.<sup>[2][5][11][12]</sup>

Table 2: Summary of Diclofenac Toxicity Data in Aquatic Invertebrates

Species	Endpoint	Duration	Value (mg/L)	Reference
<i>Daphnia magna</i>	EC50	48 h	22.43	[9]
<i>Daphnia curvirostris</i>	LC50	48 h	32.29	[2][5]

## Toxicity to Algae

Algae are primary producers in aquatic ecosystems, and any adverse effects on their populations can have cascading consequences for the entire food web.

Growth Inhibition:

Diclofenac has been shown to inhibit the growth of several algae species. For *Desmodesmus subspicatus*, a 3-day EC50 of 71.9 mg/L has been reported.<sup>[9]</sup> In another study, the IC50 for *Pseudokirchneriella subcapitata* was determined to be 16.57 mg/L.<sup>[2][5]</sup> While Diclofenac can decrease the photosynthetic "vitality" of algae, its mode of action appears to differ from that of typical photosynthetic herbicides.<sup>[13]</sup>

Table 3: Summary of Diclofenac Toxicity Data in Algae

Species	Endpoint	Duration	Value (mg/L)	Reference
Desmodesmus subspicatus	EC50	3 d	71.9	[9]
Pseudokirchnerie lla subcapitata	IC50	Not Specified	16.57	[2][5]
Raphidocelis subcapitata	IC50	Not Specified	177.7–189.1	[14]

## Experimental Protocols

The following are generalized methodologies for key experiments cited in the toxicological assessment of Diclofenac.

### Fish Acute Toxicity Test (based on OECD Guideline 203)

- Test Organism: Juvenile fish of a recommended species (e.g., *Danio rerio*, *Oncorhynchus mykiss*).
- Test Substance: Diclofenac, dissolved in a suitable solvent if necessary, and then in dilution water.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Procedure: Fish are exposed to the test concentrations for a period of 96 hours.
- Observations: Mortality is recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 and its 95% confidence limits are calculated at each observation time.

### Daphnia Acute Immobilisation Test (based on OECD Guideline 202)

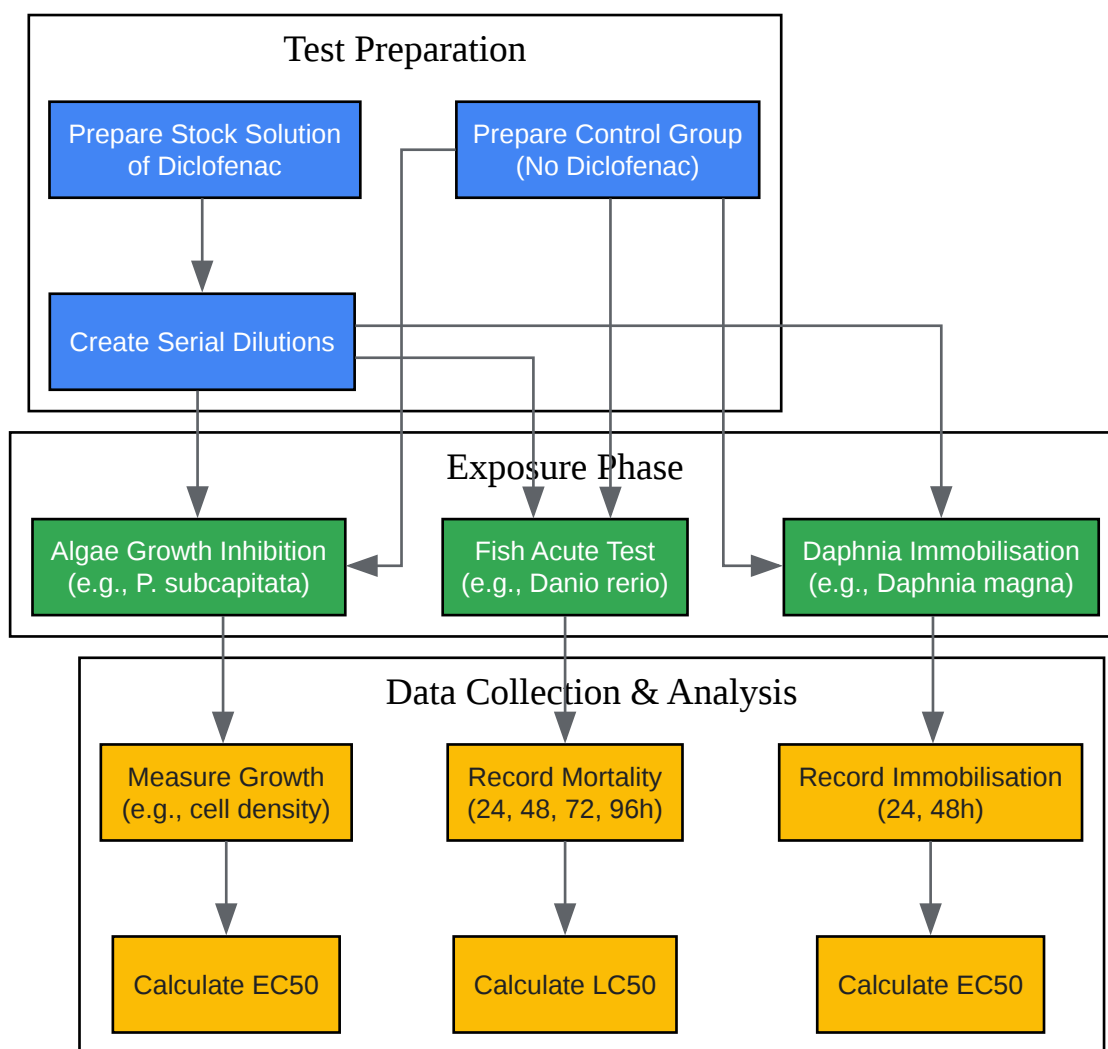
- Test Organism: Young daphnids (*Daphnia magna* or other suitable species), aged less than 24 hours.

- Test Substance: Diclofenac dissolved in dilution water.
- Test Concentrations: A range of concentrations and a control.
- Procedure: Daphnids are exposed to the test solutions for 48 hours.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis: The EC50 for immobilisation at 48 hours is calculated.

## Algal Growth Inhibition Test (based on OECD Guideline 201)

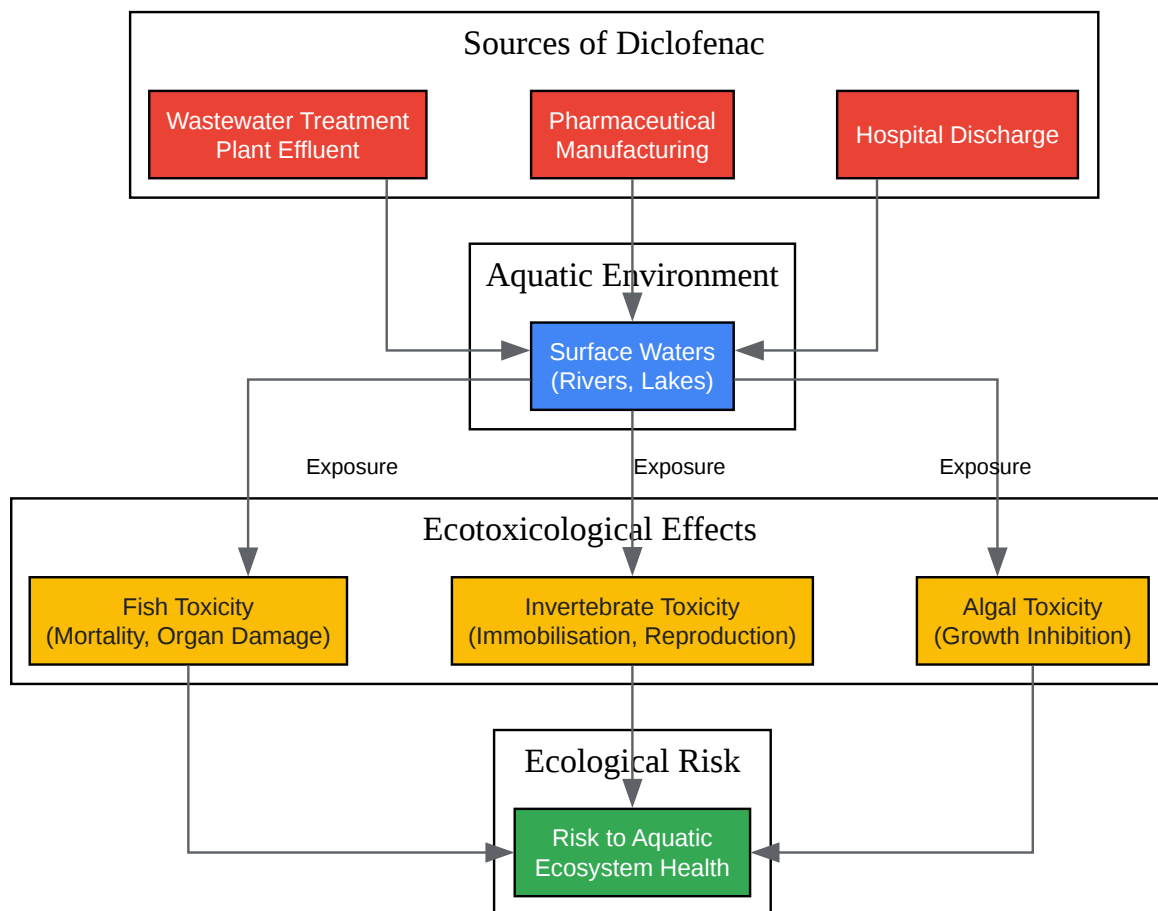
- Test Organism: An exponentially growing culture of a selected green alga (e.g., *Pseudokirchneriella subcapitata*).
- Test Substance: Diclofenac dissolved in the growth medium.
- Test Concentrations: At least five concentrations and a control.
- Procedure: Algal cultures are incubated with the test substance for 72 hours under constant light and temperature.
- Observations: Algal growth is measured at least daily by cell counts or a surrogate measurement like fluorescence.
- Data Analysis: The inhibition of growth in relation to the control is determined, and the EC50 for growth rate inhibition is calculated.

## Mandatory Visualizations



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Caption: Generalized experimental workflow for aquatic toxicity testing of Diclofenac.



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Caption: Logical relationship from Diclofenac sources to ecological risk in aquatic environments.

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